"2-(Difluoroacetyl)cyclohexanone" chemical properties

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Compound of Interest	
Compound Name:	*2-(Difluoroacetyl)cyclohexanone*
CAS No.:	*149894-28-0*
Cat. No.:	*B114799*

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Technical Guide: 2-(2,2-Difluoroacetyl)cyclohexanone

Synthesis, Reactivity, and Applications in Fluorinated Heterocycle Design

Executive Summary: The "Difluoro" Advantage

In modern drug discovery, the difluoromethyl (

) group is a "lipophilic hydrogen bond donor" that acts as a bioisostere for hydroxyl (

), thiol (

), and methyl (

) groups. While the trifluoroacetyl analog (

) is ubiquitous, **2-(difluoroacetyl)cyclohexanone** offers a unique reactivity profile:

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- pKa Modulation: The

  group is less electron-withdrawing than

  , altering the acidity of the enolic proton and the basicity of resulting heterocycles.

- H-Bonding Capability: Unlike the chemically inert

  , the proton on the

  carbon can participate in weak hydrogen bonding, influencing binding affinity in protein pockets.

- Metabolic Stability: It blocks metabolic oxidation at the

  -position while retaining steric compactness.

This guide provides a self-validating protocol for synthesizing and utilizing this intermediate to access 3-(difluoromethyl)-4,5,6,7-tetrahydroindazoles and related scaffolds.

Chemical Structure & Tautomerism

Understanding the tautomeric equilibrium is prerequisite to controlling reactivity. Like its trifluoro-analog, **2-(difluoroacetyl)cyclohexanone** exists in a dynamic equilibrium between the keto and enol forms.

Tautomeric Profile

- Keto Form: The dicarbonyl structure.
- Enol Form (Dominant): Stabilized by a strong intramolecular hydrogen bond between the enol hydroxyl and the ketone carbonyl, and the electron-withdrawing effect of the fluorine atoms.
- Implication: Nucleophiles (e.g., hydrazines) attack the activated carbonyl carbon, but the initial protonation state is governed by the enol.

Structural Visualization

The following diagram illustrates the keto-enol tautomerism and the key reactive sites.

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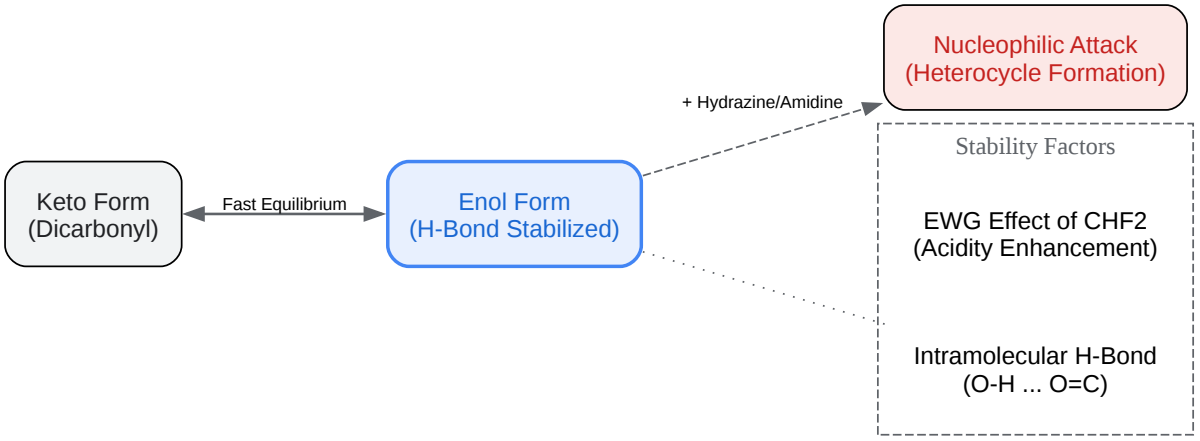

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Figure 1: Tautomeric equilibrium favoring the enol form due to intramolecular H-bonding and fluorine electronegativity.

Synthesis Protocol: Cross-Claisen Condensation

The most robust route to **2-(difluoroacetyl)cyclohexanone** is the Cross-Claisen Condensation of cyclohexanone with ethyl difluoroacetate.

Reagents & Stoichiometry

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Component	Role	Eq.	Notes
Cyclohexanone	Substrate	1.0	Dry, distilled.
Ethyl Difluoroacetate	Electrophile	1.1 - 1.2	The source of the group.
LiHMDS or NaOMe	Base	1.1 - 1.2	LiHMDS (1M in THF) allows kinetic control at -78°C; NaOMe is thermodynamic.
THF	Solvent	-	Anhydrous, inert atmosphere (/Ar).

Step-by-Step Methodology (Kinetic Control Route)

This protocol minimizes self-condensation of cyclohexanone.

- Preparation: Flame-dry a 3-neck round-bottom flask and purge with Argon. Add anhydrous THF and cool to -78°C.
- Enolate Formation: Add LiHMDS (1.1 eq) dropwise. Add Cyclohexanone (1.0 eq) slowly over 15 minutes. Stir for 45 minutes at -78°C to generate the lithium enolate.
- Acylation: Add Ethyl Difluoroacetate (1.2 eq) dropwise. The group activates the ester, making it a potent electrophile.
- Reaction: Allow the mixture to warm to 0°C over 2 hours. Monitor by TLC (or GC-MS).
- Workup (Critical):
  - Quench with 1N HCl until pH ~2-3. Note: Acidification is required to protonate the enolate and extract the product.
  - Extract with Ethyl Acetate (3x).

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- Wash combined organics with brine, dry over

  , and concentrate.

- Purification: Flash chromatography (Hexanes/EtOAc). The product often exists as an oil that may solidify upon standing or cooling.

Reactivity & Applications: Heterocycle Synthesis

The primary utility of **2-(difluoroacetyl)cyclohexanone** is the regioselective synthesis of fused heterocycles.

Synthesis of 3-(Difluoromethyl)-4,5,6,7-tetrahydro-1H-indazoles

Reaction with hydrazine hydrates yields difluoromethyl-substituted indazoles, which are potent scaffolds for kinase inhibitors.

Reaction Scheme:

Synthesis of Benzo[d]isoxazoles

Reaction with hydroxylamine hydrochloride yields the isoxazole derivative.

Regioselectivity Logic

The condensation is governed by the "Hard/Soft Acid Base" (HSAB) principle and steric factors.

- The carbonyl attached to the

  group is harder and more electrophilic due to the fluorine atoms.

- However, the hydrazine nucleophile's attack is often directed by steric hindrance and solvent effects.

Experimental Workflow Diagram

The following flowchart details the decision matrix for synthesizing different heterocycles from the core intermediate.

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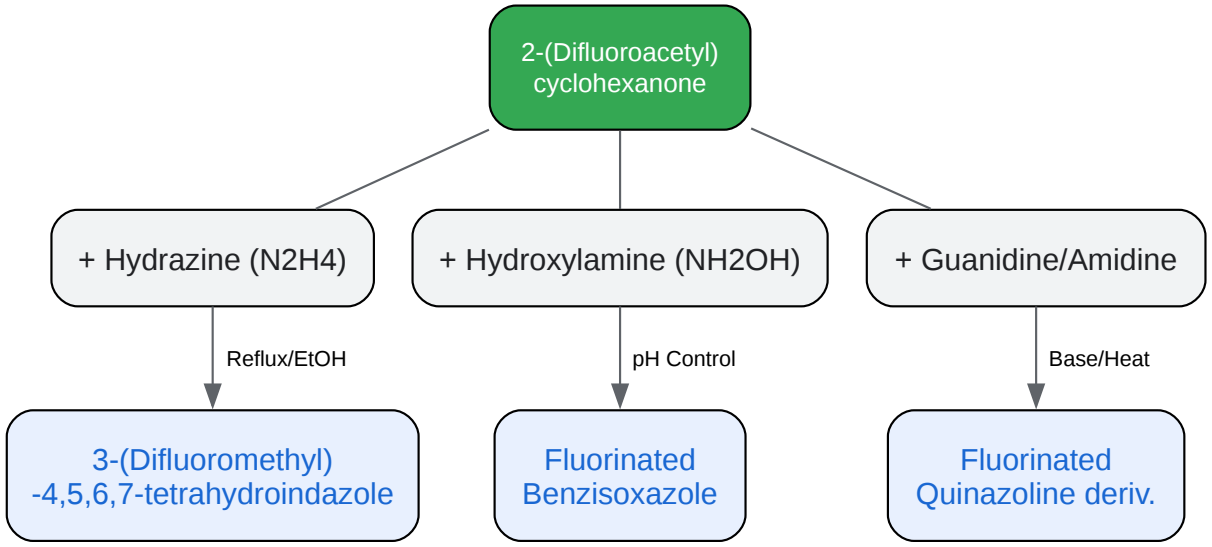

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Figure 2: Divergent synthesis pathways for creating bioactive fluorinated heterocycles.

Physical Properties & Stability

- Appearance: Typically a colorless to pale yellow oil.
- Boiling Point: Estimated ~80-90°C at reduced pressure (based on trifluoro-analog).
- Solubility: Soluble in chlorinated solvents (DCM, Chloroform), THF, and Ethyl Acetate.
- Stability:
  - Hydrolysis: Sensitive to basic hydrolysis (Haloform-type cleavage of the group can occur under harsh basic conditions).
  - Storage: Store under inert gas at 4°C. The enol form is stable, but prolonged exposure to moisture can lead to decarboxylation or decomposition.

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(Note: Specific physical constants for the difluoro- analog are often interpolated from the widely cited trifluoro- literature due to the niche nature of the specific

reagent, but the synthetic chemistry is homologous.)

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